

A Technical Guide to the Solubility of 4-Aminodiphenylamine Sulfate in Organic Solvents

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Compound of Interest

Compound Name: 4-Aminodiphenylamine sulfate

Cat. No.: B1585081

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Abstract: This technical guide provides a comprehensive overview of the solubility of 4-Aminodiphenylamine and its sulfate salt in various organic solvents. While specific quantitative solubility data for **4-Aminodiphenylamine sulfate** is not readily available in the public domain, this document compiles qualitative and quantitative data for the parent compound, 4-Aminodiphenylamine (4-ADPA), to provide a foundational understanding. Furthermore, this guide outlines a detailed experimental protocol for determining the solubility of organic salts, which can be directly applied to **4-Aminodiphenylamine sulfate**. Visual aids in the form of workflow and relationship diagrams are included to enhance comprehension.

Introduction to 4-Aminodiphenylamine and its Sulfate Salt

4-Aminodiphenylamine (4-ADPA) is an aromatic amine, structurally a dimer of aniline, with the chemical formula $C_{12}H_{12}N_2$.^[1] It serves as a crucial intermediate in the synthesis of dyes, auxiliaries, and antiozonants like 6PPD.^{[1][2]} 4-ADPA is also used as an ingredient in hair dyes.^[1]

The sulfate salt, **4-Aminodiphenylamine sulfate** (CAS 4698-29-7), is a multifunctional dye used in various scientific and industrial applications.^{[3][4]} In research, it is utilized for observing cell structures, tracking biomolecules, and in clinical diagnostics.^[3] The formation of a salt,

such as a sulfate, is a common strategy in the pharmaceutical industry to modify the solubility and dissolution rate of an active pharmaceutical ingredient (API).^[5]

Solubility Profile

Detailed quantitative solubility data for **4-Aminodiphenylamine sulfate** in a range of organic solvents is not extensively documented in publicly available literature. However, the solubility of the free base, 4-Aminodiphenylamine (4-ADPA), provides valuable insight into its behavior in different solvent classes. Generally, 4-ADPA is described as soluble in oxygenated and organic solvents.^{[2][6]}

Quantitative Solubility Data for 4-Aminodiphenylamine (Free Base)

The following table summarizes the available quantitative solubility data for 4-Aminodiphenylamine in common organic solvents.

Solvent	CAS Number	Formula	Solubility (at specified temp.)	Reference
Dimethyl Sulfoxide (DMSO)	67-68-5	C ₂ H ₆ OS	≥10 mg/mL	^[7]
Ethanol	64-17-5	C ₂ H ₅ OH	Soluble (10 mg/mL)	^{[2][7]}
Water	7732-18-5	H ₂ O	0.6 g/L (at 20°C)	^{[2][8]}

Qualitative Solubility Data for 4-Aminodiphenylamine (Free Base)

The following table presents qualitative solubility descriptions for 4-Aminodiphenylamine.

Solvent	Description	Reference
Acetone	Soluble	[6]
Diethyl Ether	Soluble	[2][6]
Chloroform	Slightly soluble	[6]
Alcohol	Soluble	[6]

Experimental Protocol for Solubility Determination

Determining the precise solubility of a compound like **4-Aminodiphenylamine sulfate** requires a standardized experimental approach. The following protocol is a generalized method for determining the equilibrium solubility of an organic salt in a given solvent.[5][9] This method is widely applicable for generating reliable and reproducible data.

Principle

The method involves creating a saturated solution by adding an excess of the solute to the solvent. The mixture is then allowed to reach equilibrium over a defined period at a constant temperature. After separating the undissolved solid, the concentration of the solute in the clear supernatant is measured, which represents the solubility at that temperature.[5][9]

Materials and Equipment

- **4-Aminodiphenylamine sulfate** (solute)
- Organic solvent of interest
- Analytical balance
- Vials with screw caps
- Constant temperature shaker or magnetic stirrer with hotplate
- Centrifuge or filtration apparatus (e.g., syringe filters)

- Analytical instrument for concentration measurement (e.g., HPLC, UV-Vis Spectrophotometer)
- Volumetric flasks and pipettes

Step-by-Step Procedure

- Sample Preparation:
 - Add a pre-weighed excess amount of **4-Aminodiphenylamine sulfate** to a vial. The excess is crucial to ensure saturation is achieved.
 - Add a known volume of the desired organic solvent to the vial.
- Equilibration:
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a constant temperature shaker or on a magnetic stirrer.
 - Agitate the mixture at a constant temperature for a sufficient duration to ensure equilibrium is reached. A period of 20-24 hours is often adequate, but this should be confirmed with preliminary experiments (e.g., measuring concentration at 20, 48, and 72 hours) to ensure the concentration has plateaued.^[9]
- Phase Separation:
 - Once equilibrium is achieved, the undissolved solid must be separated from the saturated solution.
 - This can be done by centrifuging the sample at high speed and carefully collecting the supernatant.
 - Alternatively, the solution can be filtered using a syringe filter compatible with the solvent. It is important that this step is performed quickly to avoid temperature changes that could affect solubility.
- Concentration Analysis:

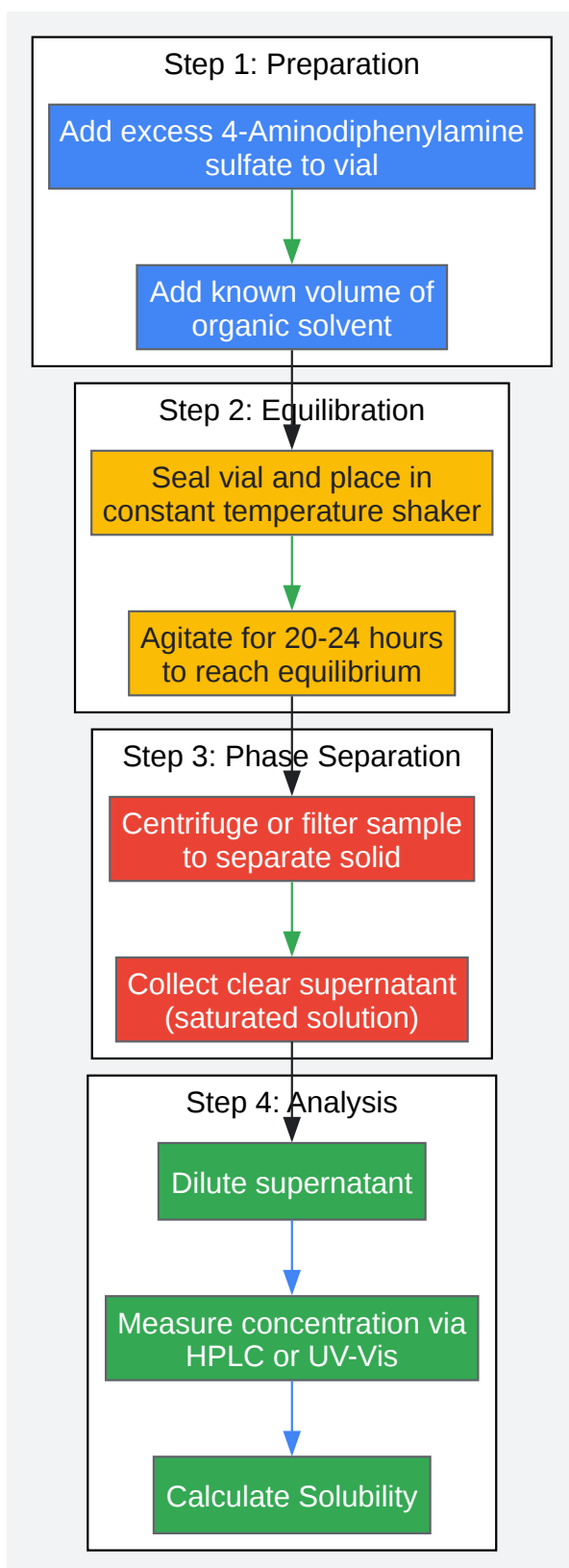
- Accurately dilute a known volume of the clear supernatant with the appropriate solvent.
- Measure the concentration of **4-Aminodiphenylamine sulfate** in the diluted sample using a calibrated analytical method, such as High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectroscopy.[9]
- Calculate the original concentration in the undissolved supernatant to determine the solubility.

Considerations for Accuracy

- **Hygroscopic Compounds:** For compounds that readily absorb moisture, experiments should be conducted in a controlled, moisture-free environment, such as in a glovebox or using a Schlenk line.[5][9]
- **Temperature Control:** Solubility is highly dependent on temperature. Maintaining a constant and accurately measured temperature throughout the experiment is critical.
- **Purity:** The purity of both the solute and the solvent can significantly impact solubility measurements. Use high-purity materials.

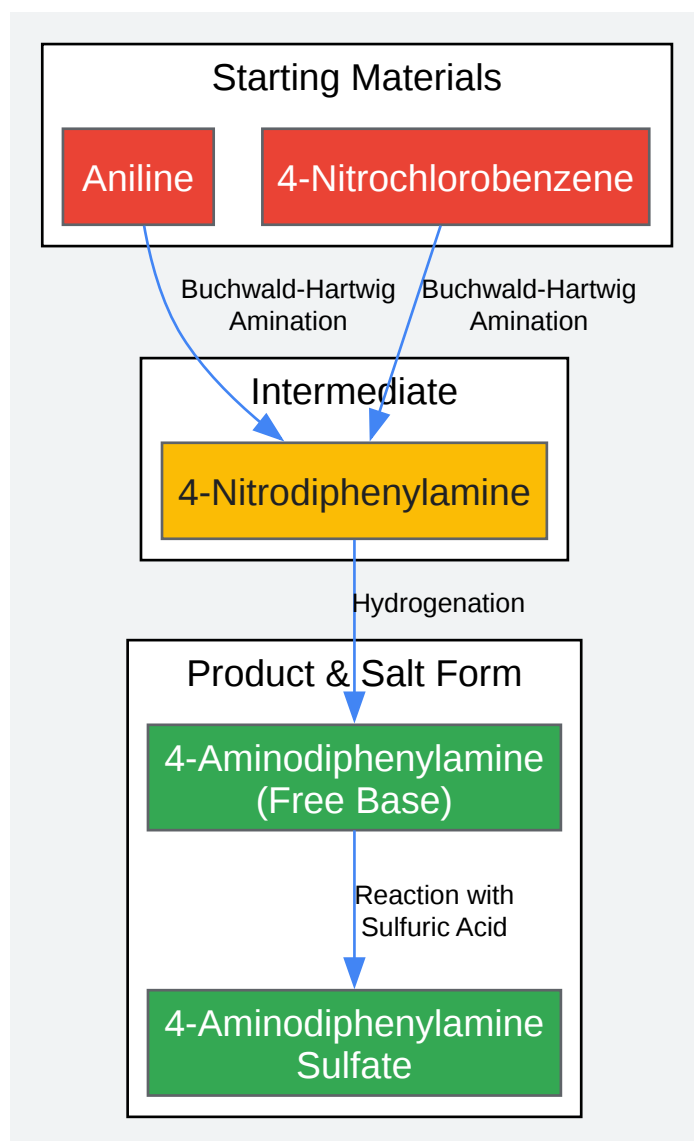
Visualized Workflows and Relationships

Diagrams created using Graphviz provide clear visual representations of experimental processes and chemical relationships.



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Caption: Experimental workflow for determining the solubility of **4-Aminodiphenylamine sulfate**.



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Caption: Synthesis pathway and chemical relationship of **4-Aminodiphenylamine sulfate**.

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